

# scaling up 2-hexenedinitrile production

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## Compound Focus: 2-Hexenedinitrile

CAS No.: 13042-02-9

Cat. No.: S1508165

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## Chemical Identification & Properties

The table below summarizes the core identifiers and physical properties of **2-hexenedinitrile** from multiple chemical databases [1] [2] [3].

Property	Value / Description
CAS Number	13042-02-9 [1] [2] [3]
Other CAS Number	2141-58-4 (for (Z)-hex-2-enedinitrile) [4]
Molecular Formula	C <sub>6</sub> H <sub>6</sub> N <sub>2</sub> [1] [2] [3]
Molecular Weight	106.12 - 106.13 g/mol [1] [2] [3]
Synonyms	2-Hexenedinitrile, Dihydromucodinitrile, 1,4-Dicyano-1-butene, alpha-Hydromucononitrile [2] [3]
Boiling Point	189.03°C (rough estimate) [2] [3]
Melting Point	74°C (in ethanol) [2] [3]
Density	1.0680 (rough estimate) [2] [3]

Property	Value / Description
Flash Point	151.6°C [3]

## Synthesis Pathways & Research

The primary synthetic route discussed in the available literature is the catalytic dimerization of acrylonitrile.

- **Key Reaction:** Tail-to-tail dimerization of acrylonitrile to form 1,4-dicyanobut-1-ene (**2-hexenedinitrile**) [3].
- **Catalyst Systems:** Research indicates effective catalyst systems use:
  - **Ruthenium with carboxylic acid co-catalysts:** The activity of this catalyst system shows a linear relationship with the acidity (pKa) of substituted benzoic acids. Using diphenyl ether as a solvent can improve the Turnover Number (TON) [3].
  - **Phosphinite catalysts:** The kinetics and mechanism of this catalytic dimerization have been studied [3].
  - **Palladium complexes:** These have also been used in the catalytic dimerization of acrylic acid derivatives [3].

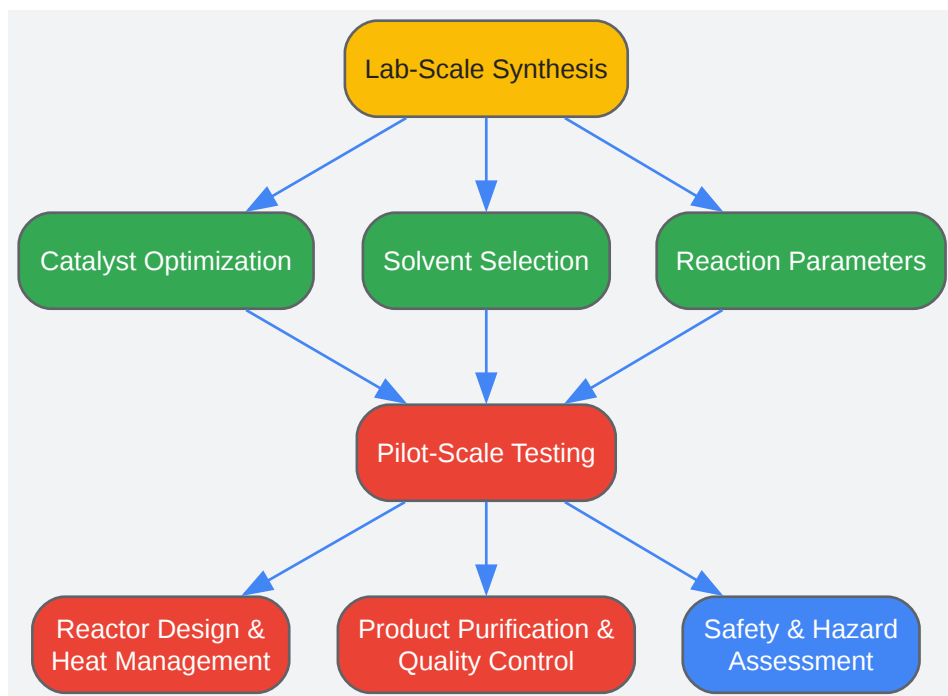
## Safety & Handling

The safety data available is limited, but the following should be noted:

- **Hazard Statements:** The compound has the GHS signal word "Warning" with hazard statements **H319** ("Causes serious eye irritation") and **H302** ("Harmful if swallowed") [2].
- **Precautionary Measures:** General precautionary statements include **P264** (Wash hands thoroughly after handling), **P280** (Wear protective gloves/protective clothing/eye protection/face protection), and **P305+P351+P338** (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing) [2].

## Workflow for Scaling Considerations

Based on the general principles of chemical production scaling and the specific information available for **2-hexenedinitrile**, the following diagram outlines key considerations. Note that specific parameters like reactor type and temperature are not detailed in the search results and must be determined experimentally.



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## Potential FAQs for a Technical Support Center

Here are some anticipated FAQs based on the available information and common scaling challenges. Please note that definitive answers would require more specific process data.

Question	Guidance / Potential Solution
<b>How can I improve catalyst activity and lifetime?</b>	Research suggests using <b>diphenyl ether as a solvent</b> can increase the Turnover Number (TON) for Ruthenium-based catalysts. Selecting carboxylic acid co-catalysts with an optimal pKa (between ~3.5-5) is also critical [3].
<b>What are the main impurities or by-products?</b>	The desired product is typically <b>1,4-dicyanobut-1-ene</b> . A key goal of catalyst design is to avoid the formation of by-products like <b>propionitrile</b> . Other isomers, such as <b>2,4-dicyanobut-1-ene</b> , may also form depending on the catalyst and conditions [3].
<b>What safety precautions are essential?</b>	The compound is harmful and an eye irritant. Personal protective equipment (PPE) including gloves and eye protection is mandatory. Due to its high flash

Question	Guidance / Potential Solution
	point, it is not highly flammable but standard fire precautions for chemical plants should be in place [2].

## A Note on Information Gaps

The available data has several limitations for creating a comprehensive scaling guide:

- **Lack of Detailed Protocols:** The search results mention synthesis routes but do not provide full, step-by-step experimental procedures with precise quantities, times, and equipment.
- **No Scaling-Specific Data:** Critical parameters for scaling, such as heat transfer coefficients, mixing requirements, mass transfer limitations, and detailed purification methods on a large scale, are not discussed.
- **Limited Troubleshooting:** The documents do not contain specific information on common operational failures (e.g., catalyst deactivation, reactor fouling) or their solutions.

I hope this structured information provides a useful starting point. To build a more complete knowledge base, you may need to consult specialized chemical engineering resources, patents, or conduct further experimental studies.

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## References

1. CAS 13042-02-9 Hex- -enedinitrile - Alfa Chemistry [alfa-chemistry.com]
2. hex- -enedinitrile | 13042-02-9 [chemicalbook.com]
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